

A Technical Guide to the Physical Properties of 10-Bromodecanol

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Compound of Interest

Compound Name: *10-Bromodecanol*

Cat. No.: *B1266680*

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This technical guide provides an in-depth overview of the key physical properties of **10-Bromodecanol**, a valuable intermediate in organic synthesis. The document outlines its boiling point and density, supported by detailed experimental protocols for their determination.

Core Physical Properties of 10-Bromodecanol

10-Bromodecanol is a clear, pale yellow liquid at room temperature.^[1] Its key physical characteristics are summarized in the table below.

Physical Property	Value	Conditions
Boiling Point	165-169 °C	at 10 mmHg ^{[1][2][3][4][5][6]}
Density	1.19 g/mL	at 25 °C ^{[1][2][3][4][5]}

Experimental Protocols

The following sections detail standardized methodologies for the experimental determination of the boiling point and density of a liquid compound such as **10-Bromodecanol**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^[7] For accurate determination, especially for small sample volumes, the micro-reflux method is commonly employed.^[8]

Apparatus:

- Heating block or oil bath
- Small test tube
- Thermometer
- Capillary tube (sealed at one end)
- Stirring bar (optional)

Procedure:

- A small sample (approximately 0.5 mL) of the liquid is placed into the test tube.^[8]
- A capillary tube, sealed at one end, is inverted and placed into the test tube with the liquid.
- The apparatus is gently heated, and the liquid is observed.^[9]
- As the temperature rises, a steady stream of bubbles will emerge from the open end of the capillary tube.^[8]
- Heating is then discontinued, and the apparatus is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.^[8]

Determination of Density

Density is the mass per unit volume of a substance.^[10] It is a fundamental physical property that can be determined with high precision.

Apparatus:

- Analytical balance
- Graduated cylinder or pycnometer (density bottle)
- Thermometer

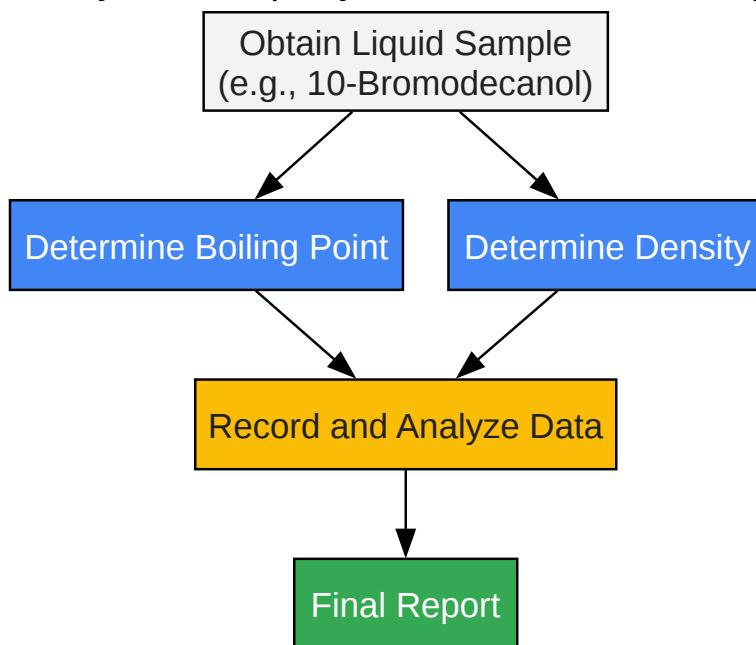
Procedure:

- An empty, clean, and dry graduated cylinder or pycnometer is weighed on an analytical balance, and its mass is recorded.[11]
- A known volume of the liquid is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.[11]
- The graduated cylinder containing the liquid is reweighed, and the new mass is recorded.[11]
- The mass of the liquid is determined by subtracting the mass of the empty cylinder from the mass of the filled cylinder.
- The density is then calculated by dividing the mass of the liquid by its volume.[10][11]
- The temperature at which the measurement is taken should be recorded, as density is temperature-dependent.[10]

Workflow for Physical Property Determination

The logical flow for determining the physical properties of a liquid sample is outlined in the diagram below.

Workflow for Physical Property Determination of a Liquid Sample



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Caption: Logical workflow for determining the physical properties of a liquid.

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